

Experimental protocol for the synthesis of 1,3,5,7-tetracyanoadamantane

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Compound of Interest

Compound Name: 1,3,5,7-Tetrabromoadamantane

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Synthesis of 1,3,5,7-Tetracyanoadamantane: An Experimental Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental protocol for the synthesis of 1,3,5,7-tetracyanoadamantane, a key intermediate in the development of functionalized adamantane derivatives for various applications, including materials science and drug discovery. The protocol is based on the established photochemical method involving a radical nucleophilic substitution (SRN1) reaction.

Overview of the Synthetic Pathway

The synthesis of 1,3,5,7-tetracyanoadamantane is achieved in a two-step process starting from adamantane. The first step involves the exhaustive bromination of the adamantane cage at all four bridgehead positions to yield **1,3,5,7-tetrabromoadamantane**. The subsequent step is a photochemical cyanation of the tetrabrominated intermediate.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com